

Torbafylline Profile and Experimental Data

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Compound Focus: Torbafylline

CAS No.: 105102-21-4

Cat. No.: S572447

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Torbafylline is an experimental xanthine derivative and phosphodiesterase (PDE) inhibitor. The tables below summarize its core characteristics and key experimental findings.

Property	Description
Drug Class	Xanthine derivative; Phosphodiesterase (PDE) inhibitor [1] [2]
Molecular Weight	338.2 - 338.4 Da [3] [1] [4]
CAS Number	105102-21-4 [3] [1] [4]
Primary Target	PDE4 (subtypes A, B, D) [3]
Mechanism of Action	Inhibits PDE4, increasing cAMP levels and activating downstream EPAC/PI3K/Akt pathway to reduce muscle protein breakdown [2]
Therapeutic Investigation	Attenuates muscle proteolysis (breakdown) from burn injury, cancer, and sepsis; improves recovery from muscle atrophy and blood flow in ischemic muscles [1] [2] [5]

Study Type	Dosage & Model	Key Efficacy Findings	Key Experimental Observations
In Vivo (Rat)	25 mg/kg/day, orally for 3 weeks [1]	Decreased fatigue to 68%; attenuated reduced blood flow in ligated muscles [1]	Improved performance linked to increased lactate release from ischemic muscles [1]
In Vivo (Rat)	25 mg/kg, orally, twice daily for 2 weeks [1]	Reversed decreased running time caused by limited blood supply [1]	-
In Vivo (Rat)	During 5-week recovery from hindlimb suspension-induced atrophy [5]	Faster recovery of soleus muscle structure and function; improved fatigue resistance after 4 weeks [5]	No effect in preventing atrophy during suspension period [5]
In Vitro & In Vivo	In burn-injured rats and TNF α +IFN γ -treated C2C12 myotubes [2]	Attenuated muscle proteolysis; increased phospho-Akt levels; normalized phospho-FOXO1 and phospho-4E-BP1 [2]	Effect blocked by PI3K or Epac antagonists, confirming pathway involvement [2]

Detailed Experimental Protocol

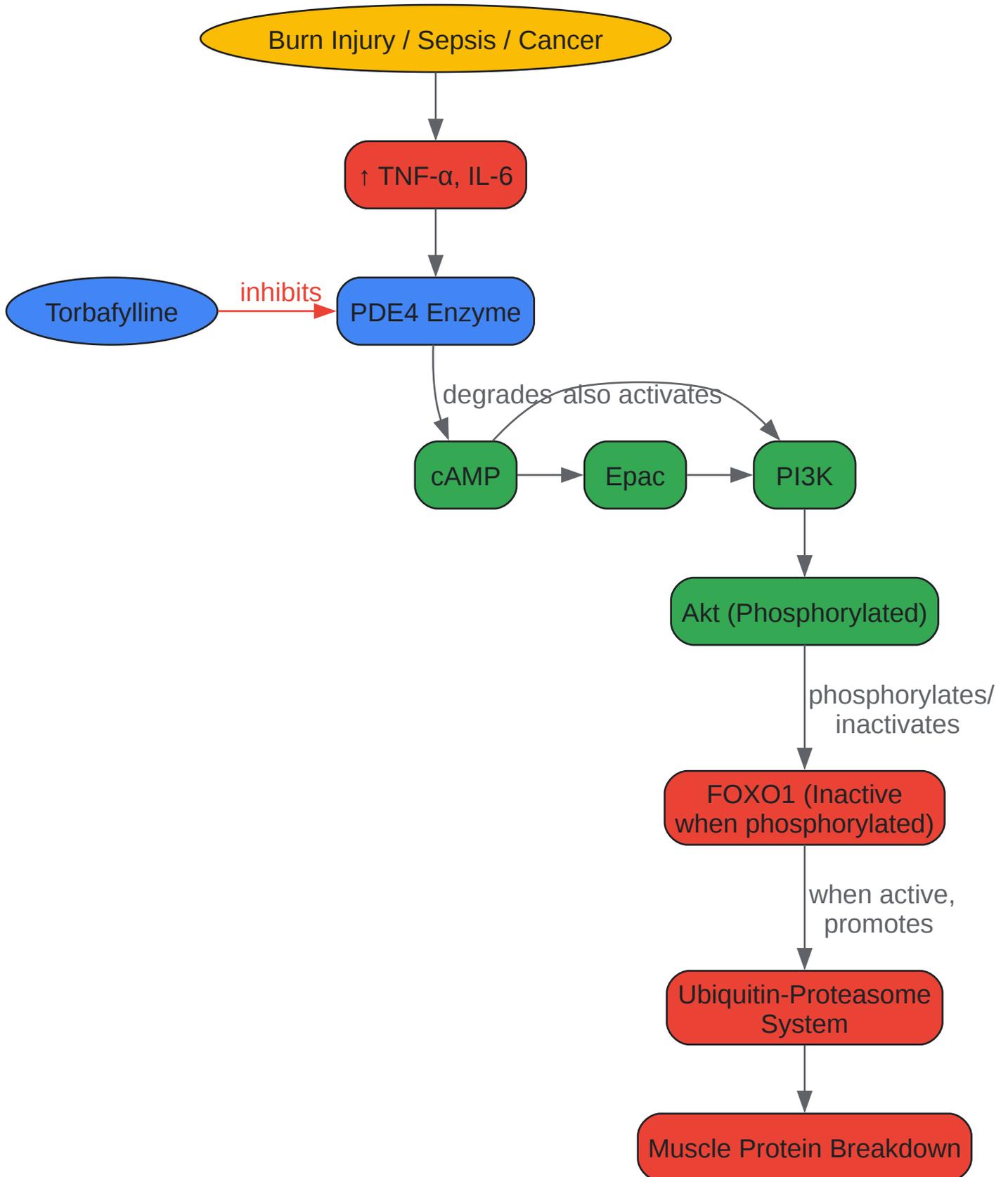
The primary mechanism of **Torbafylline** was elucidated through a study on burn-induced muscle proteolysis in rats. The key methodology is summarized below [2]:

- **In Vivo Model:** Rats with burn injuries were treated with **Torbafylline**.
- **In Vitro Model:** C2C12 myotubes (mouse skeletal muscle cells) treated with inflammatory cytokines (TNF α and IFN γ) to simulate disease conditions.
- **Key Measurements:**
 - **Muscle Proteolysis:** Rate of protein breakdown.
 - **Enzyme Activity:** PDE4 activity and cAMP concentrations.
 - **Gene Expression:** mRNA levels of TNF α , IL-6, ubiquitin, and E3 ligases (e.g., MAFbx).
 - **Protein Analysis:** Phosphorylation levels of Akt, FOXO1, and 4E-BP1, and protein levels of Epac.
- **Pathway Blocking:** Used specific inhibitors (Rp-cAMPS for cAMP, plus PI3K and Epac antagonists) to confirm the involvement of each pathway component.

Torbafylline Mechanism of Action Pathway

The diagram below illustrates the signaling pathway through which **Torbafylline** reduces muscle protein breakdown, based on the experimental findings [2].

Torbafylline Inhibits Muscle Protein Breakdown



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Research Status and Context

Torbafylline remains an **experimental compound** not approved for clinical use, which explains the lack of human safety data [3]. Most studies are from the 1990s to early 2000s, and its development status is unclear [5] [6]. The safety profile of PDE4 inhibitors as a class is characterized by side effects like nausea, vomiting, and diarrhea, but specific data for **Torbafylline** is limited to preclinical observations.

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